

Application Notes and Protocols: Potassium Aluminate in the Paper and Pulp Industry

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Compound of Interest

Compound Name: Potassium aluminate

Cat. No.: B084947

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These application notes provide a comprehensive overview of the multifaceted role of **potassium aluminate** (often referred to as alum) in the paper and pulp industry. The document details its application as a sizing agent, retention aid, and flocculant in wastewater treatment. Detailed experimental protocols for evaluating its efficacy and quantitative data from relevant studies are also presented.

Application Notes

Internal Sizing Agent

Potassium aluminate is a cornerstone chemical in traditional acidic papermaking, primarily used in conjunction with rosin to impart hydrophobicity to paper and paperboard. This process, known as internal sizing, involves adding the sizing agents to the pulp slurry before the paper sheet is formed.

Mechanism of Action: In the wet end of the papermaking process, rosin, a hydrophobic resin derived from pine trees, is introduced as a sodium rosinate soap or a rosin emulsion. The subsequent addition of **potassium aluminate** (alum) is crucial for the sizing mechanism. The aluminum ions (Al^{3+}) from the alum hydrolyze in water to form complex cationic aluminum species. These positively charged aluminum compounds interact with the anionic rosin soap and the negatively charged cellulose fibers. This interaction neutralizes the charge and precipitates the aluminum rosinate onto the fiber surfaces. During the drying process in the

paper machine, the rosin-alum complexes melt and spread over the fiber surfaces, creating a hydrophobic layer that repels water.

Key Benefits:

- **Improved Printability:** By controlling the penetration of water-based inks, sizing prevents feathering and ensures sharp, well-defined print.
- **Enhanced Water Resistance:** Sized paper is more resistant to water penetration, which is critical for packaging materials and writing papers.
- **Control of Liquid Absorption:** The degree of sizing can be controlled to meet the specific requirements of the final paper product.

Retention and Drainage Aid

In the papermaking process, a significant portion of fine particles, including fillers (like calcium carbonate and clay), fiber fines, and sizing agents, can be lost through the wire mesh during sheet formation. **Potassium aluminate** acts as a retention aid to minimize these losses.

Mechanism of Action: The aluminum ions from **potassium aluminate** act as a coagulant, neutralizing the negative surface charges of the fine particles and cellulose fibers. This charge neutralization allows the fine particles to agglomerate and also to attach to the larger fibers. These larger agglomerates are then more easily retained on the forming wire. This process not only improves the retention of valuable materials but also enhances drainage of water from the paper web.

Key Benefits:

- **Increased Material Efficiency:** Improves the retention of fillers and fines, reducing material costs and the load on wastewater treatment systems.^{[1][2]}
- **Improved Paper Machine Runnability:** Better drainage allows for higher machine speeds and improved production efficiency.^[3]
- **Enhanced Sheet Formation:** Contributes to a more uniform distribution of fines and fillers in the final paper sheet.

Water Treatment Flocculant

The pulp and paper industry generates large volumes of wastewater containing high concentrations of suspended solids (TSS), dissolved solids (TDS), chemical oxygen demand (COD), and biochemical oxygen demand (BOD). **Potassium aluminate** is widely used as a coagulant and flocculant to treat this effluent.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Mechanism of Action: When added to wastewater, **potassium aluminate** dissolves and releases aluminum ions. These ions neutralize the charge of the suspended colloidal particles, causing them to destabilize and aggregate into small microflocs. Through gentle mixing (flocculation), these microflocs collide and form larger, heavier flocs that can be easily removed by sedimentation or flotation.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Key Benefits:

- **Effective Removal of Pollutants:** Significantly reduces turbidity, TSS, COD, and BOD in paper mill wastewater.[\[4\]](#)
- **Cost-Effective Treatment:** Alum is a relatively inexpensive and readily available chemical for wastewater treatment.
- **Compliance with Environmental Regulations:** Helps paper mills meet stringent environmental discharge standards.

Data Presentation

The following tables summarize quantitative data on the application of **potassium aluminate** (alum) in the paper and pulp industry.

Table 1: Effect of Alum Dosage on Pulp and Paper Mill Wastewater Treatment

Alum Dosage (ppm)	Turbidity Removal (%)	TSS Removal (%)	TDS Removal (%)	COD Removal (%)	BOD Removal (%)
1000	85	45	15	55	40
2000	90	55	20	65	50
3000	94	62	24	72	58
4000	96	66	26	76	60
5000	98	69	28	80	62
6000	97	68	27	79	61

Data synthesized from a study on coagulation-flocculation treatment of pulp and paper wastewater.[4]

Experimental Protocols

Protocol 1: Evaluation of Internal Sizing Efficiency using the Cobb Test (TAPPI T 441)

Objective: To determine the water absorptiveness of paper sized with **potassium aluminate** and rosin. The Cobb value represents the mass of water absorbed by 1 square meter of paper in a specified time.

Materials and Equipment:

- Cobb sizing tester
- Hand roller (10 kg)
- Stopwatch
- Balance (accurate to 0.01 g)
- Blotting paper

- Deionized water
- Paper samples sized with varying concentrations of **potassium aluminate**

Procedure:

- Sample Preparation: Cut paper samples into circular specimens that are larger than the Cobb ring (typically 12.5 cm x 12.5 cm).
- Conditioning: Condition the specimens at a standard atmosphere (23°C and 50% relative humidity) for at least 24 hours.
- Initial Weighing: Weigh a conditioned paper specimen to the nearest 0.01 g.
- Assembly: Place the specimen on the rubber mat of the Cobb tester with the side to be tested facing up. Clamp the metal ring firmly onto the specimen to prevent any leakage.
- Water Application: Pour 100 mL of deionized water into the ring. Start the stopwatch immediately. The standard test duration for paper is 120 seconds.[\[9\]](#)
- Water Removal: At the end of the test period, pour the water out of the ring quickly. Unclamp the ring and remove the specimen.
- Blotting: Place the specimen on a sheet of dry blotting paper with the wet side up. Immediately place a second sheet of blotting paper on top of the specimen. Use the hand roller to press the specimen once forward and once backward to remove excess water.
- Final Weighing: Fold the specimen with the wet side inside and weigh it to the nearest 0.01 g.
- Calculation: Calculate the Cobb value using the following formula: Cobb Value (g/m²) = (Weight after test - Initial weight) x 100

Data Analysis: Compare the Cobb values of paper samples prepared with different concentrations of **potassium aluminate**. A lower Cobb value indicates better sizing efficiency (less water absorption).

Protocol 2: Determination of First Pass Retention (FPR)

Objective: To measure the efficiency of **potassium aluminate** as a retention aid by calculating the first-pass retention of solids.

Materials and Equipment:

- Dynamic drainage jar or a similar laboratory sheet former
- Headbox pulp slurry with and without **potassium aluminate**
- White water collection vessel
- Drying oven
- Filter paper
- Balance (accurate to 0.001 g)

Procedure:

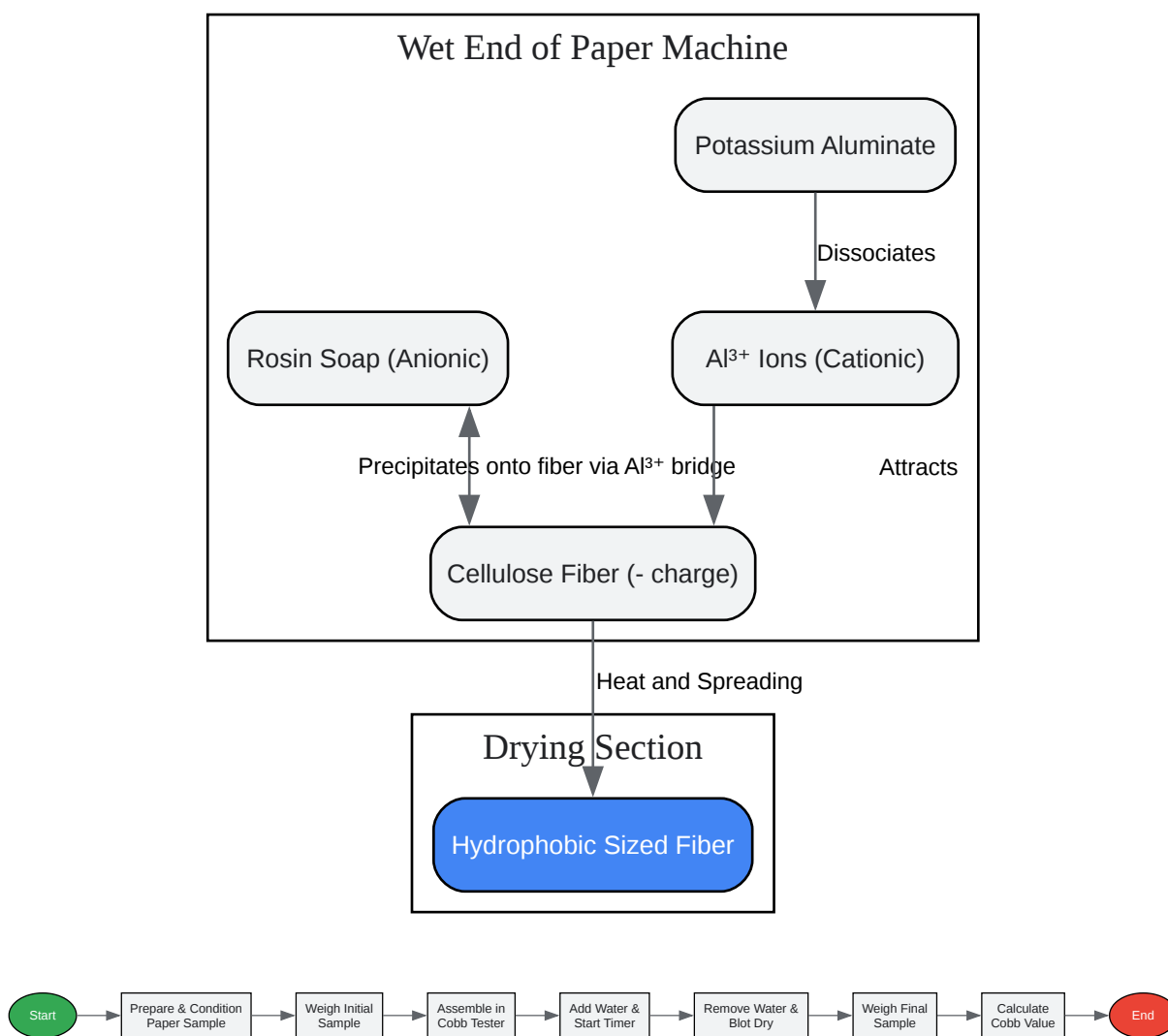
- Sample Collection:
 - Headbox Sample: Collect a representative sample of the pulp slurry from the headbox (or prepare a known consistency slurry in the lab).
 - White Water Sample: Collect a sample of the water that drains through the forming wire (white water).
- Consistency Measurement:
 - Headbox Consistency (C_{HB}):
 1. Weigh a piece of dry filter paper.
 2. Filter a known volume of the headbox slurry through the filter paper.
 3. Dry the filter paper with the retained solids in an oven at 105°C until a constant weight is achieved.

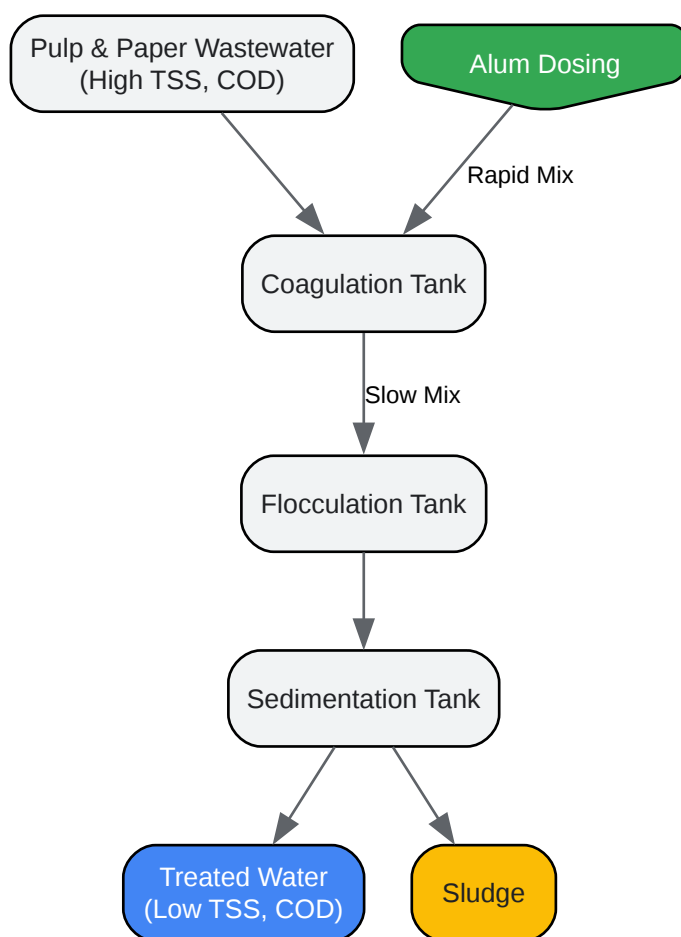
4. Weigh the dried filter paper and solids.
5. Calculate the headbox consistency as the dry weight of solids per volume of slurry.
 - White Water Consistency (C_WW): Repeat the same procedure for the white water sample.
- Calculation: Calculate the First Pass Retention using the following formula: $FPR (\%) = [(C_{HB} - C_{WW}) / C_{HB}] \times 100$ [\[10\]](#)

Data Analysis: Compare the FPR values for pulp slurries with different dosages of **potassium aluminate**. A higher FPR value indicates better retention of fines and fillers.

Mandatory Visualizations

Diagram 1: Rosin-Alum Sizing Mechanism





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